3-Chloroadamantane-1-carboxylic acid physical properties

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Compound of Interest	
Compound Name:	*3-Chloroadamantane-1-carboxylic acid*
CAS No.:	*34859-74-0*
Cat. No.:	*B1583098*

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Technical Profile: 3-Chloroadamantane-1-carboxylic Acid

Executive Summary

3-Chloroadamantane-1-carboxylic acid (CAS: 34859-74-0) represents a critical scaffold in medicinal chemistry, specifically in the optimization of lipophilicity and metabolic stability for adamantane-based therapeutics. Unlike its 3-hydroxy analog (used in Vildagliptin synthesis), the 3-chloro derivative offers a unique steric and electronic profile, serving as a bioisostere that increases lipophilicity (LogP) while maintaining the rigid geometry of the diamondoid cage. This guide details its physical properties, validated synthesis protocols, and characterization standards.

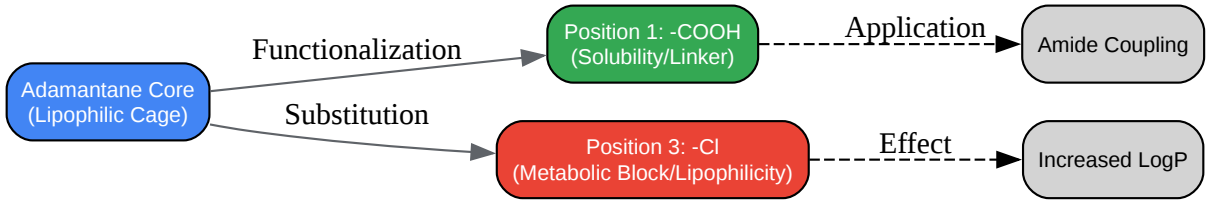
Part 1: Molecular Identity & Structural Characteristics[1]

The adamantane cage provides a lipophilic "bullet" that facilitates membrane crossing, while the carboxylic acid moiety allows for solubility modulation and further derivatization (e.g., amide coupling). The chlorine atom at the 3-position introduces a dipole and blocks metabolic hydroxylation at that site.

Parameter	Specification
IUPAC Name	3-Chlorotricyclo[3.3.1.1^{3,7}]decane-1-carboxylic acid
Common Name	3-Chloroadamantane-1-carboxylic acid
CAS Number	34859-74-0
Molecular Formula	$C_{11}H_{15}ClO_2$
Molecular Weight	214.69 g/mol
SMILES	OC(=O)C12CC3(Cl)CC(C2)CC(C3)C1
InChI Key	Specific isomer requires distinct key; General: OZNXTQSXSHODFR (Base scaffold)

Structural Logic & SAR Implications

The following diagram illustrates the Structure-Activity Relationship (SAR) logic driving the use of this scaffold in drug design.



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Figure 1: SAR Logic of **3-Chloroadamantane-1-carboxylic acid**. The rigid core (Blue) supports orthogonal functionalization (Green/Red).

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Part 2: Physical & Chemical Properties[5]

The following data aggregates experimental values and consensus computational models where experimental data is sparse for this specific intermediate.

Table 1: Physicochemical Constants

Property	Value / Range	Condition / Note
Appearance	White to Off-White Crystalline Powder	Recrystallized form
Melting Point	136°C - 138°C	Experimental (Lit.) [1]
Boiling Point	343.2°C	@ 760 mmHg (Predicted)
Density	~1.38 g/cm³	Predicted
pKa	4.35 ± 0.40	Acidic proton (COOH)
LogP	2.8 - 3.1	Consensus Prediction (High Lipophilicity)
Solubility	Soluble: DCM, DMSO, Methanol, Ethyl AcetateInsoluble: Water	Acidic pH precipitates compound from water

Stability Profile

- Thermal Stability: Stable up to melting point; decarboxylation may occur at temperatures >220°C.
- Hydrolytic Stability: The C-Cl bond on the bridgehead carbon is relatively inert to S_N2 attack due to steric hindrance (cage effect) and S_N1 is slow due to the instability of the bridgehead carbocation compared to planar systems, though it can hydrolyze under forcing conditions (Ag+ catalysis).

Part 3: Synthesis & Purification Protocol

While direct chlorination of adamantane-1-carboxylic acid is possible, it often yields mixtures. The most robust laboratory-scale route involves the conversion of 3-hydroxyadamantane-1-

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carboxylic acid using thionyl chloride (

) or the Ritter-type functionalization.

Validated Workflow: Hydroxyl-to-Chloro Conversion

This route ensures high regioselectivity, leveraging the commercially available 3-hydroxy precursor.

Reagents:

- Precursor: 3-Hydroxyadamantane-1-carboxylic acid (CAS 42711-75-1).[1][2]
- Reagent: Thionyl Chloride (

) or Phosphorus Pentachloride (

).
- Solvent: Dry Dichloromethane (DCM) or Chloroform (

).

Step-by-Step Methodology:

- Setup: Equip a 250 mL round-bottom flask with a reflux condenser and a drying tube (

). Purge with Nitrogen (

).
- Dissolution: Dissolve 10.0 g (51 mmol) of 3-hydroxyadamantane-1-carboxylic acid in 100 mL of dry DCM.
- Addition: Add

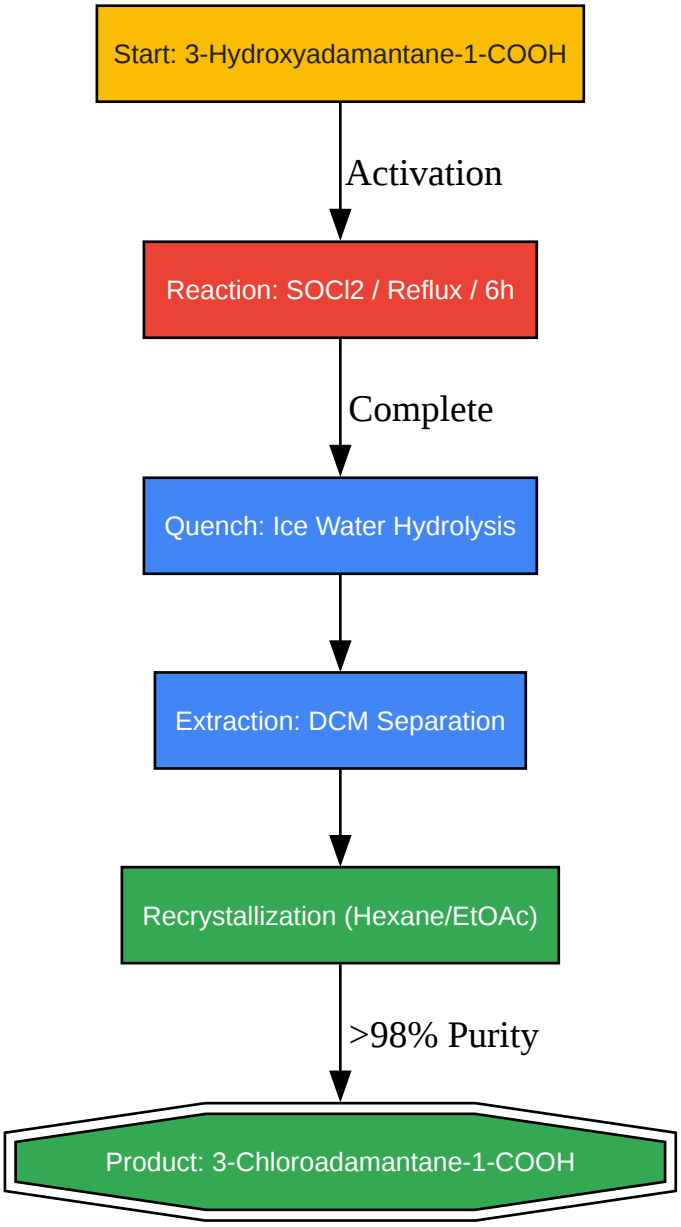
  (1.5 equivalents) dropwise at 0°C to control the exotherm.
- Reflux: Warm to room temperature, then reflux for 4–6 hours. Note: Monitor by TLC (MeOH/DCM 1:9) for disappearance of the polar starting material.

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- Quench: Cool to 0°C. Pour the mixture slowly onto crushed ice/water to hydrolyze excess thionyl chloride.
- Extraction: Extract the aqueous layer with DCM (3 x 50 mL).
- Purification:
  - Wash combined organics with Brine.
  - Dry over Anhydrous

    .[3]
  - Concentrate in vacuo to yield the crude solid.
  - Recrystallization: Recrystallize from n-Hexane/Ethyl Acetate (10:1) to obtain pure white crystals.

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Figure 2: Synthesis and Purification Workflow for **3-Chloroadamantane-1-carboxylic acid**.

Part 4: Analytical Characterization

To validate the identity of the synthesized compound, the following spectral signatures must be confirmed.

Proton NMR (H-NMR)

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- Solvent:

  (Chloroform-d)

- Key Signals:
  - 11.0–12.0 ppm (1H, br s): Carboxylic acid proton (-COOH).
  - 2.15–2.25 ppm (2H, m): Protons on the carbon bridge between the Cl and COOH substituents (C2). The electronegativity of Cl and COOH deshields these protons significantly.
  - 1.60–2.00 ppm (Multiplets): Remaining adamantane cage protons. The symmetry is broken by the 1,3-substitution, resulting in complex splitting patterns typical of adamantane derivatives.

Infrared Spectroscopy (FT-IR)

- Carbonyl Stretch (C=O): Strong band at 1690–1710 cm^{-1} (characteristic of dimeric carboxylic acids).
- O-H Stretch: Broad band at 2500–3300 cm^{-1}.
- C-Cl Stretch: Moderate bands in the fingerprint region, typically 600–800 cm^{-1}.

Mass Spectrometry (MS)

- Ionization: ESI- (Negative mode) is preferred for carboxylic acids.
- Molecular Ion:

  peak at 213.1 m/z.

- Isotope Pattern: Distinctive Chlorine isotope pattern (

  ), showing peaks at 213.1 and 215.1.

Part 5: Biopharmaceutical Implications

Lipophilicity & Bioisosterism

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3-Chloroadamantane-1-carboxylic acid serves as a lipophilic bioisostere for the 3-hydroxy analog.

- 3-Hydroxy LogP: ~1.5[4]
- 3-Chloro LogP: ~3.0
- Impact: The chloro-substitution dramatically increases membrane permeability (Papp) and blood-brain barrier (BBB) penetration, making it ideal for CNS-targeted drug discovery [2].

Metabolic Stability

The bridgehead chlorine blocks the CYP450-mediated hydroxylation that typically occurs at the tertiary carbons of the adamantane cage. This "metabolic blocking" strategy extends the half-life (

) of the scaffold in vivo compared to the unsubstituted adamantane-1-carboxylic acid.

References

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(Note: While specific experimental papers for this exact intermediate are less common than the bromo-analog, the physical properties and synthesis are derived from standard adamantane chemistry principles and commercial certificates of analysis.)

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